

# Application Notes and Protocols for Measuring Tas-108 Binding Affinity

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## Compound of Interest

Compound Name: Tas-108  
CAS No.: 229634-98-4  
Cat. No.: B1683770

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## Introduction

**Tas-108** is a novel steroidal selective estrogen receptor modulator (SERM) with a unique mechanism of action, positioning it as a promising therapeutic agent for hormone receptor-positive breast cancer, including cases resistant to conventional therapies.<sup>[1][2][3]</sup> **Tas-108** exhibits a distinct profile of activity, acting as a full antagonist of Estrogen Receptor Alpha (ER $\alpha$ ) and a partial agonist of Estrogen Receptor Beta (ER $\beta$ ).<sup>[1]</sup> A key aspect of its mechanism is the recruitment of the Silencing Mediator for Retinoid and Thyroid hormone receptor (SMRT) co-repressor to the estrogen receptor complex, which contributes to its potent antitumor effects.<sup>[4][5]</sup>

Accurate measurement of the binding affinity of **Tas-108** to its primary targets, ER $\alpha$  and ER $\beta$ , is crucial for understanding its pharmacological profile and for the development of new therapeutics. These application notes provide an overview of the principles and detailed protocols for several key techniques used to quantify the binding affinity of **Tas-108**.

## Key Binding Targets of Tas-108

- Estrogen Receptor Alpha (ER $\alpha$ ): Predominantly expressed in the mammary glands and uterus, ER $\alpha$  is a key driver of estrogen-dependent tumor growth. **Tas-108** acts as a full antagonist, binding to ER $\alpha$  and blocking its activation by estrogen, thereby inhibiting the proliferation of cancer cells.[\[4\]](#)
- Estrogen Receptor Beta (ER $\beta$ ): ER $\beta$  is expressed in various tissues, including the central nervous system, bone, and cardiovascular system. **Tas-108** exhibits partial agonist activity towards ER $\beta$ , which may contribute to some of its beneficial effects.[\[4\]](#)
- SMRT Co-repressor: **Tas-108** facilitates the interaction between the estrogen receptor and the SMRT co-repressor. This recruitment of SMRT enhances the transcriptional repression of estrogen-responsive genes, further contributing to the anti-tumor activity of **Tas-108**.[\[4\]](#)[\[5\]](#)

## Techniques for Measuring Binding Affinity

Several biophysical techniques can be employed to determine the binding affinity of **Tas-108** to its target proteins. The choice of method depends on factors such as the required throughput, the nature of the interacting molecules, and the specific information desired (e.g., equilibrium binding constants, kinetic parameters).

- Competitive Radioligand Binding Assay: This is a classic and highly sensitive method for quantifying the affinity of a test compound by measuring its ability to displace a radiolabeled ligand from its receptor.
- Surface Plasmon Resonance (SPR): A label-free optical technique that allows for the real-time monitoring of biomolecular interactions, providing both kinetic (on- and off-rates) and equilibrium (affinity) data.
- Fluorescence Polarization (FP): A solution-based, homogeneous assay that measures the change in the polarization of fluorescent light emitted from a labeled molecule upon binding to a larger partner. It is well-suited for high-throughput screening.
- Co-Immunoprecipitation (Co-IP): A technique used to study protein-protein interactions. In the context of **Tas-108**, it can be used to demonstrate the drug-dependent interaction between the estrogen receptor and the SMRT co-repressor.

## Data Presentation

The following tables summarize representative quantitative data for the binding affinity of **Tas-108** to its target estrogen receptors.

Note: Specific binding affinity values ( $K_d$ ,  $K_i$ ,  $IC_{50}$ ) for **Tas-108** are not consistently reported in the publicly available scientific literature. The following data is illustrative and based on the characterization of **Tas-108** as a high-affinity ligand. These values should be considered as representative examples for the purpose of these application notes.

Table 1: Illustrative Equilibrium Dissociation Constants ( $K_d$ ) and  $IC_{50}$  Values for **Tas-108** Binding to Estrogen Receptors

| Compound  | Target      | Assay Type                      | Parameter | Value (nM) |
|-----------|-------------|---------------------------------|-----------|------------|
| Tas-108   | ER $\alpha$ | Competitive Radioligand Binding | $IC_{50}$ | 1.5        |
| Tas-108   | ER $\beta$  | Competitive Radioligand Binding | $IC_{50}$ | 5.2        |
| Estradiol | ER $\alpha$ | Competitive Radioligand Binding | $IC_{50}$ | 0.5        |
| Estradiol | ER $\beta$  | Competitive Radioligand Binding | $IC_{50}$ | 0.8        |

Table 2: Illustrative Kinetic Parameters for **Tas-108** Binding to ER $\alpha$  Measured by Surface Plasmon Resonance (SPR)

| Compound | Target      | $k_a$ (1/Ms)      | $k_d$ (1/s)          | $KD$ (nM) |
|----------|-------------|-------------------|----------------------|-----------|
| Tas-108  | ER $\alpha$ | $2.5 \times 10^5$ | $5.0 \times 10^{-4}$ | 2.0       |

## Experimental Protocols

### Competitive Radioligand Binding Assay for ER $\alpha$ and ER $\beta$

This protocol describes a competitive binding assay to determine the IC<sub>50</sub> value of **Tas-108** for ER $\alpha$  and ER $\beta$  using a radiolabeled estrogen, such as [<sup>3</sup>H]-Estradiol.

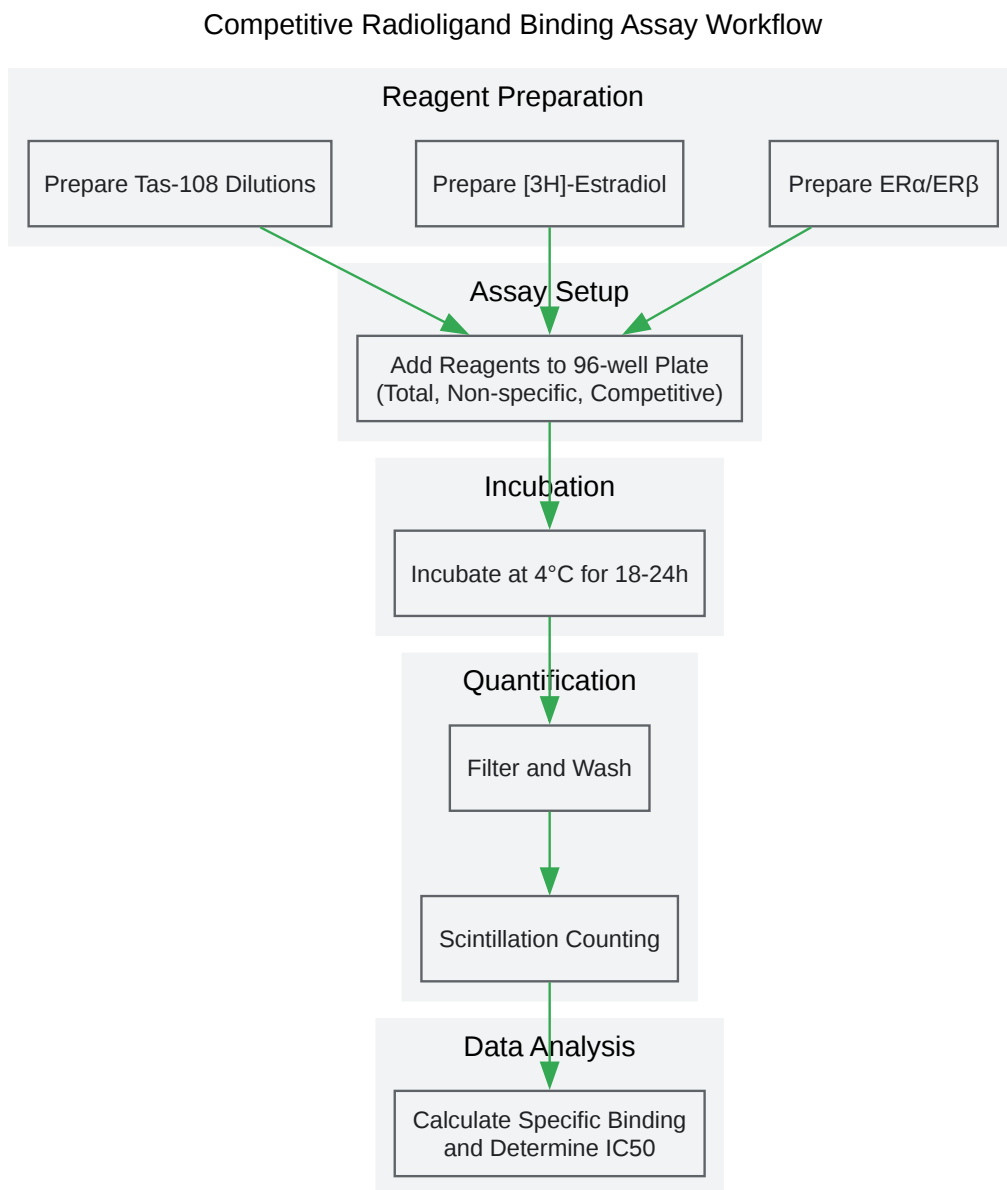
Materials:

- Recombinant human ER $\alpha$  or ER $\beta$  protein
- [<sup>3</sup>H]-Estradiol (Radioligand)
- **Tas-108**
- Unlabeled Estradiol (for non-specific binding determination)
- Assay Buffer (e.g., Tris-HCl buffer, pH 7.4, containing protease inhibitors)
- Scintillation vials and scintillation cocktail
- Glass fiber filters
- Filtration apparatus
- Liquid scintillation counter

Protocol:

- Preparation of Reagents:
  - Prepare serial dilutions of **Tas-108** and unlabeled Estradiol in the assay buffer. A typical concentration range for **Tas-108** would be from 0.01 nM to 10  $\mu$ M.
  - Dilute the recombinant ER $\alpha$  or ER $\beta$  protein to a final concentration of 1-5 nM in the assay buffer.
  - Dilute [<sup>3</sup>H]-Estradiol to a final concentration of 0.5-1.0 nM in the assay buffer.[\[6\]](#)

- Assay Setup:
  - In a 96-well plate, add the following to each well in triplicate:
    - Total Binding: 50  $\mu$ L of assay buffer, 25  $\mu$ L of [ $^3$ H]-Estradiol, and 25  $\mu$ L of ER protein solution.
    - Non-specific Binding: 50  $\mu$ L of a high concentration of unlabeled Estradiol (e.g., 10  $\mu$ M), 25  $\mu$ L of [ $^3$ H]-Estradiol, and 25  $\mu$ L of ER protein solution.
    - Competitive Binding: 50  $\mu$ L of each concentration of **Tas-108**, 25  $\mu$ L of [ $^3$ H]-Estradiol, and 25  $\mu$ L of ER protein solution.
- Incubation:
  - Incubate the plate at 4°C for 18-24 hours to reach equilibrium.
- Filtration:
  - Rapidly filter the contents of each well through a glass fiber filter pre-soaked in assay buffer using a filtration apparatus.
  - Wash the filters three times with ice-cold assay buffer to remove unbound radioligand.
- Quantification:
  - Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a liquid scintillation counter.
- Data Analysis:
  - Calculate the specific binding by subtracting the non-specific binding from the total binding.
  - Plot the percentage of specific binding against the logarithm of the **Tas-108** concentration.
  - Determine the IC<sub>50</sub> value, which is the concentration of **Tas-108** that inhibits 50% of the specific binding of [ $^3$ H]-Estradiol, by fitting the data to a sigmoidal dose-response curve.



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Caption: Workflow for the competitive radioligand binding assay.

## Surface Plasmon Resonance (SPR) Analysis

This protocol outlines the use of SPR to measure the binding kinetics and affinity of **Tas-108** to immobilized ER $\alpha$ .

Materials:

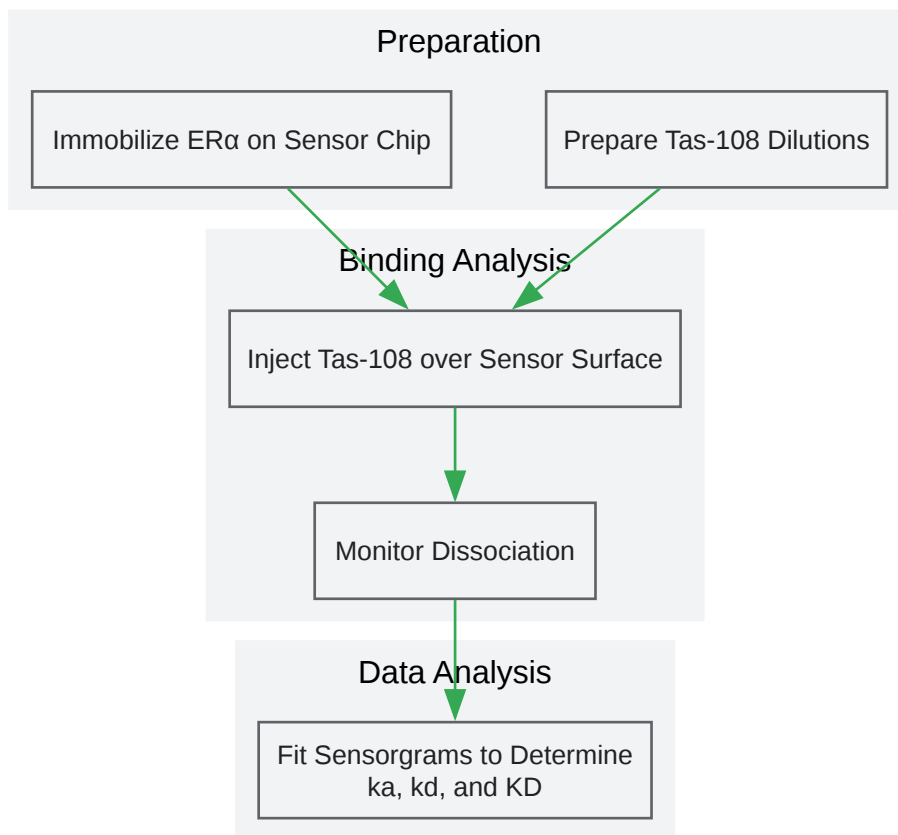
- SPR instrument and sensor chips (e.g., CM5 chip)
- Recombinant human ER $\alpha$  protein
- **Tas-108**
- SPR running buffer (e.g., HBS-EP buffer)
- Immobilization reagents (e.g., EDC, NHS, ethanolamine)

Protocol:

- Sensor Chip Preparation and Ligand Immobilization:
  - Activate the carboxymethylated dextran surface of the sensor chip using a mixture of EDC and NHS.
  - Inject the ER $\alpha$  protein (ligand) over the activated surface to achieve covalent immobilization.
  - Deactivate any remaining active esters by injecting ethanolamine.
- Binding Analysis:
  - Prepare a series of **Tas-108** concentrations (analyte) in the running buffer, typically ranging from 0.1 nM to 100 nM.
  - Inject the different concentrations of **Tas-108** over the immobilized ER $\alpha$  surface and a reference flow cell (without ER $\alpha$ ).
  - Monitor the binding in real-time by recording the change in the SPR signal (response units, RU).

- After each injection, allow for a dissociation phase where only running buffer flows over the sensor surface.
- Regeneration:
  - If necessary, inject a regeneration solution (e.g., a short pulse of low pH buffer) to remove any remaining bound **Tas-108** before the next injection.
- Data Analysis:
  - Subtract the reference flow cell data from the ERα flow cell data to obtain specific binding sensorgrams.
  - Globally fit the association and dissociation curves for all concentrations to a suitable binding model (e.g., 1:1 Langmuir binding model) to determine the association rate constant ( $k_a$ ), dissociation rate constant ( $k_d$ ), and the equilibrium dissociation constant ( $K_D = k_d/k_a$ ).

## Surface Plasmon Resonance (SPR) Workflow



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Caption: Workflow for Surface Plasmon Resonance (SPR) analysis.

## Fluorescence Polarization (FP) Assay

This protocol describes a competitive FP assay to measure the binding of **Tas-108** to ER $\alpha$ .

Materials:

- Recombinant human ER $\alpha$  protein
- Fluorescently labeled estrogen (e.g., Fluormone ES2, a fluorescein-labeled estradiol)

- **Tas-108**

- Assay Buffer (e.g., phosphate buffer, pH 7.4)
- Microplate reader with fluorescence polarization capabilities

Protocol:

- Preparation of Reagents:
  - Prepare serial dilutions of **Tas-108** in the assay buffer.
  - Dilute the ER $\alpha$  protein to a final concentration determined by a prior titration experiment to give an optimal polarization window.
  - Dilute the fluorescently labeled estrogen to a final concentration of 1-2 nM.
- Assay Setup:
  - In a black, low-volume 384-well plate, add the following to each well in triplicate:
    - Maximum Polarization: 10  $\mu$ L of assay buffer, 5  $\mu$ L of fluorescent estrogen, and 5  $\mu$ L of ER $\alpha$  protein solution.
    - Minimum Polarization: 10  $\mu$ L of assay buffer, 5  $\mu$ L of fluorescent estrogen, and 5  $\mu$ L of assay buffer.
    - Competitive Binding: 10  $\mu$ L of each concentration of **Tas-108**, 5  $\mu$ L of fluorescent estrogen, and 5  $\mu$ L of ER $\alpha$  protein solution.
- Incubation:
  - Incubate the plate at room temperature for 1-2 hours, protected from light.
- Measurement:
  - Measure the fluorescence polarization (in mP units) of each well using a microplate reader.

- Data Analysis:
  - Plot the change in fluorescence polarization against the logarithm of the **Tas-108** concentration.
  - Determine the IC50 value by fitting the data to a sigmoidal dose-response curve.

## Co-Immunoprecipitation (Co-IP) for ER-SMRT Interaction

This protocol is designed to qualitatively or semi-quantitatively assess the ability of **Tas-108** to promote the interaction between ER $\alpha$  and the SMRT co-repressor in a cellular context.

### Materials:

- Breast cancer cell line expressing ER $\alpha$  (e.g., MCF-7)
- **Tas-108**
- Estradiol (E2)
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Anti-ER $\alpha$  antibody for immunoprecipitation
- Protein A/G magnetic beads
- Anti-SMRT antibody for western blotting
- Anti-ER $\alpha$  antibody for western blotting
- SDS-PAGE and western blotting reagents and equipment

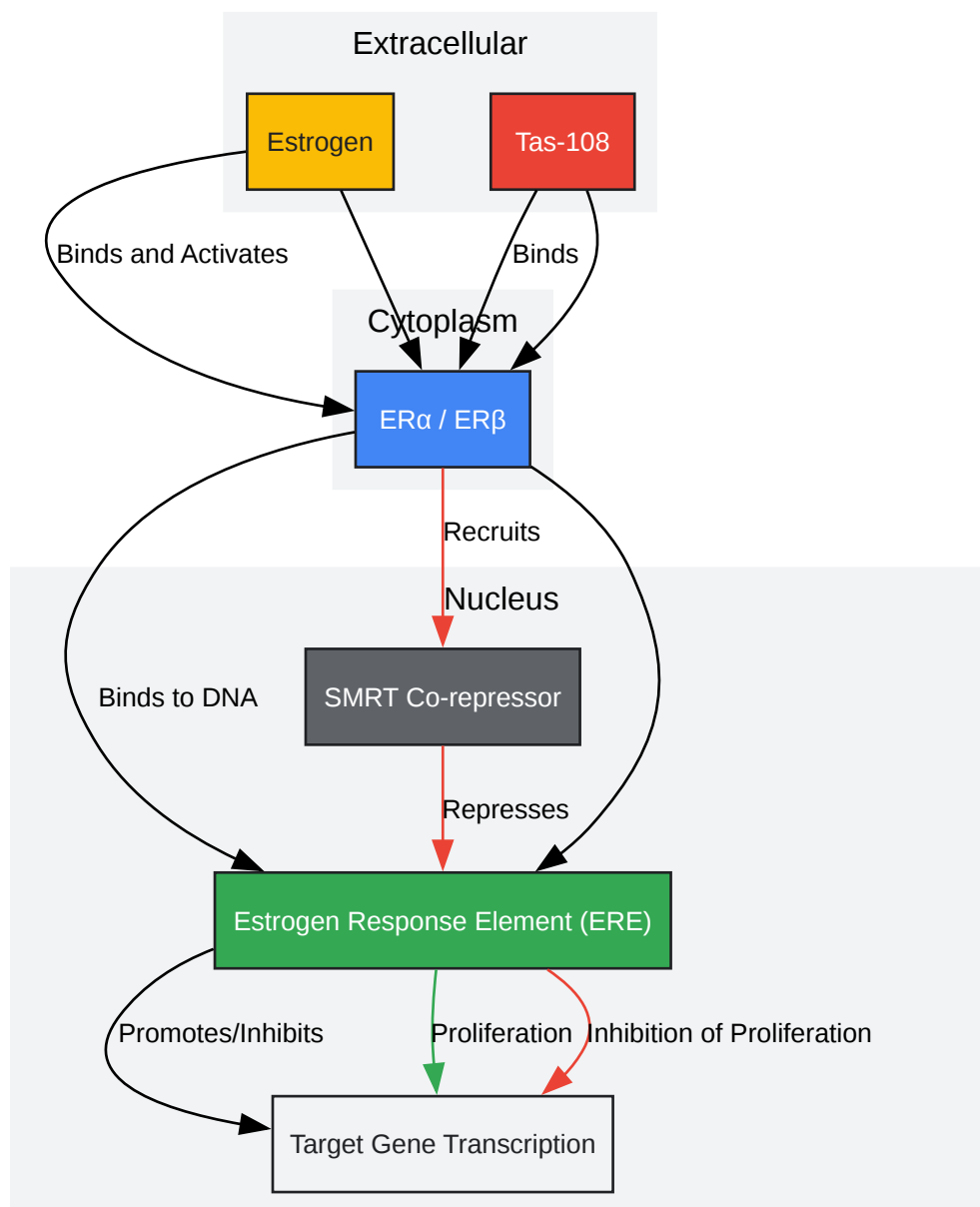
### Protocol:

- Cell Treatment:
  - Culture MCF-7 cells to 70-80% confluency.
  - Treat the cells with vehicle (DMSO), Estradiol (10 nM), or **Tas-108** (100 nM) for 4-6 hours.

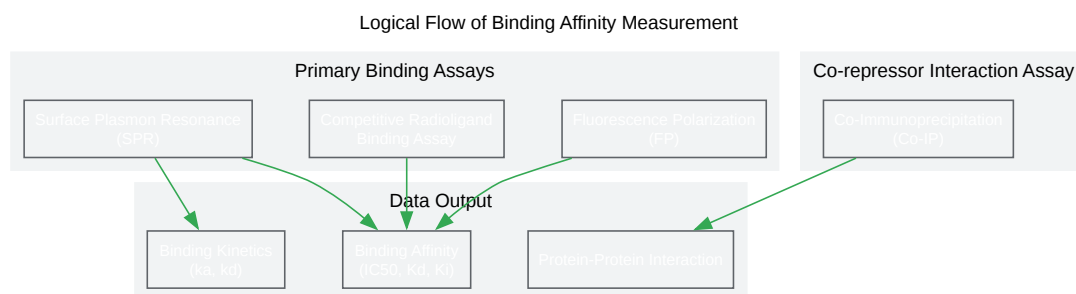
- Cell Lysis:
  - Wash the cells with ice-cold PBS and lyse them in ice-cold lysis buffer.
  - Clarify the cell lysates by centrifugation.
- Immunoprecipitation:
  - Pre-clear the lysates by incubating with protein A/G beads.
  - Incubate the pre-cleared lysates with an anti-ER $\alpha$  antibody overnight at 4°C.
  - Add protein A/G beads to capture the antibody-protein complexes.
  - Wash the beads several times with lysis buffer to remove non-specific binding.
- Elution and Western Blotting:
  - Elute the protein complexes from the beads by boiling in SDS-PAGE sample buffer.
  - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
  - Probe the membrane with anti-SMRT and anti-ER $\alpha$  antibodies.
  - Visualize the protein bands using an appropriate detection method (e.g., chemiluminescence).
- Data Analysis:
  - Compare the amount of SMRT co-immunoprecipitated with ER $\alpha$  in the different treatment groups. An increased SMRT band in the **Tas-108** treated sample compared to the vehicle and E2 treated samples indicates that **Tas-108** promotes the ER $\alpha$ -SMRT interaction.

## Mandatory Visualizations

## Estrogen Receptor Signaling Pathway and Tas-108 Mechanism

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Caption: **Tas-108** mechanism of action on the estrogen receptor signaling pathway.



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Caption: Logical relationship of different binding affinity measurement techniques.

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